

Application Notes and Protocols for Measuring PV1 Neutralizing Antibodies

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Compound of Interest

Compound Name: PvD1

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These application notes provide detailed protocols and supporting information for the quantification of Poliovirus Type 1 (PV1) neutralizing antibodies, a critical component in vaccine development and immunological research. The following sections detail the principles, protocols, and data interpretation for the two primary serological assays: the Conventional Microneutralization Assay and the Pseudovirus Neutralization Assay.

Introduction

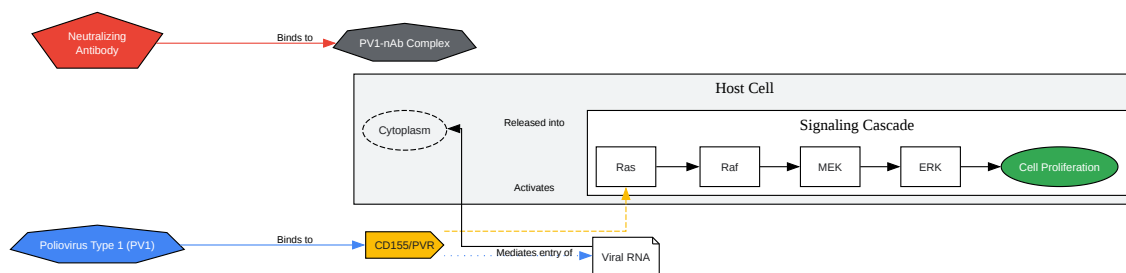
Poliovirus (PV), the causative agent of poliomyelitis, is a highly contagious virus that invades the nervous system and can cause irreversible paralysis[1]. Neutralizing antibodies play a crucial role in preventing poliovirus infection by binding to the viral capsid proteins and blocking viral entry into host cells. Therefore, the accurate measurement of neutralizing antibody titers is the gold standard for assessing protective immunity following vaccination or natural infection[2][3][4]. This document outlines the methodologies for the two most widely used assays for this purpose.

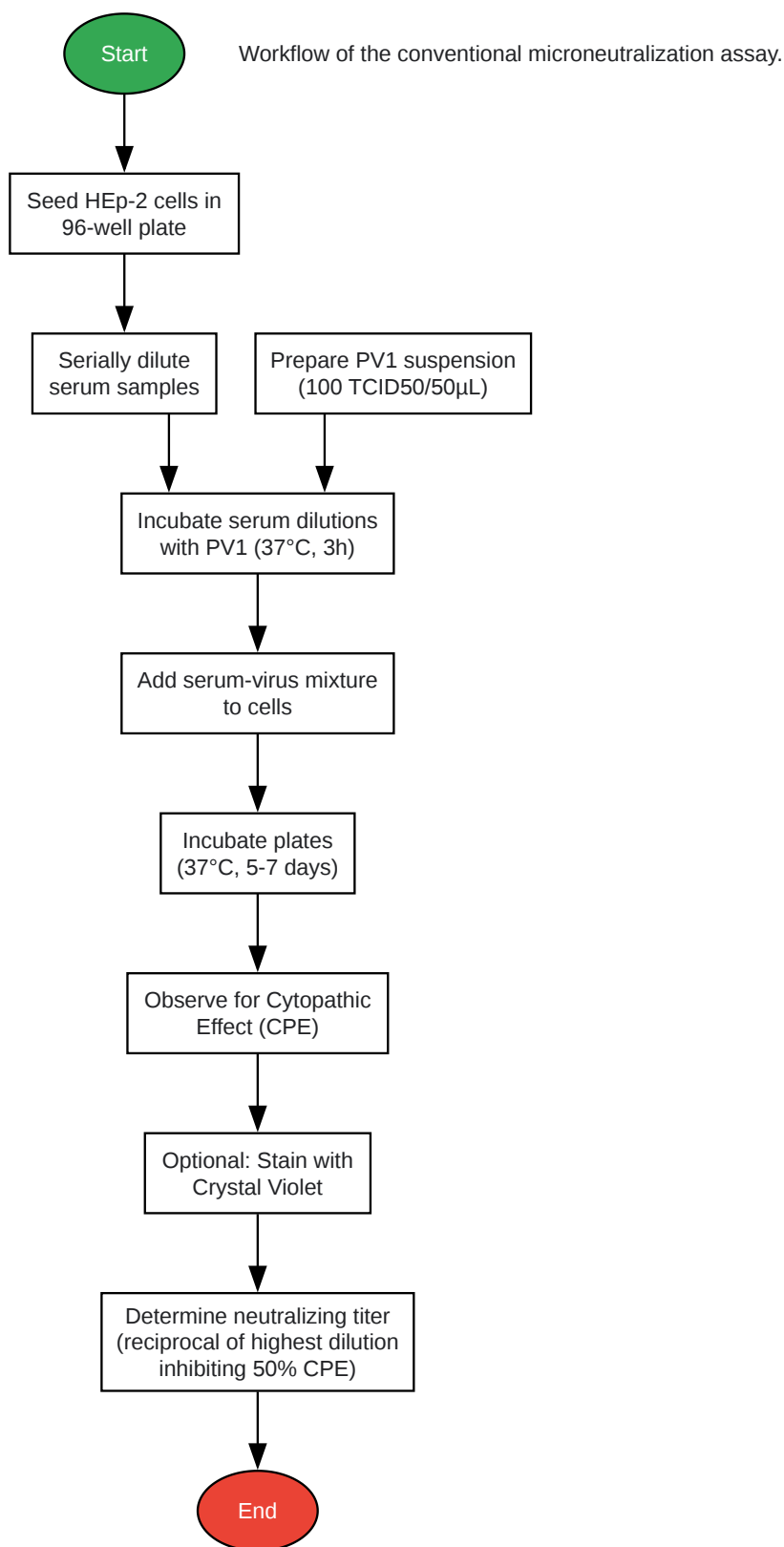
Poliovirus Cell Entry Signaling Pathway

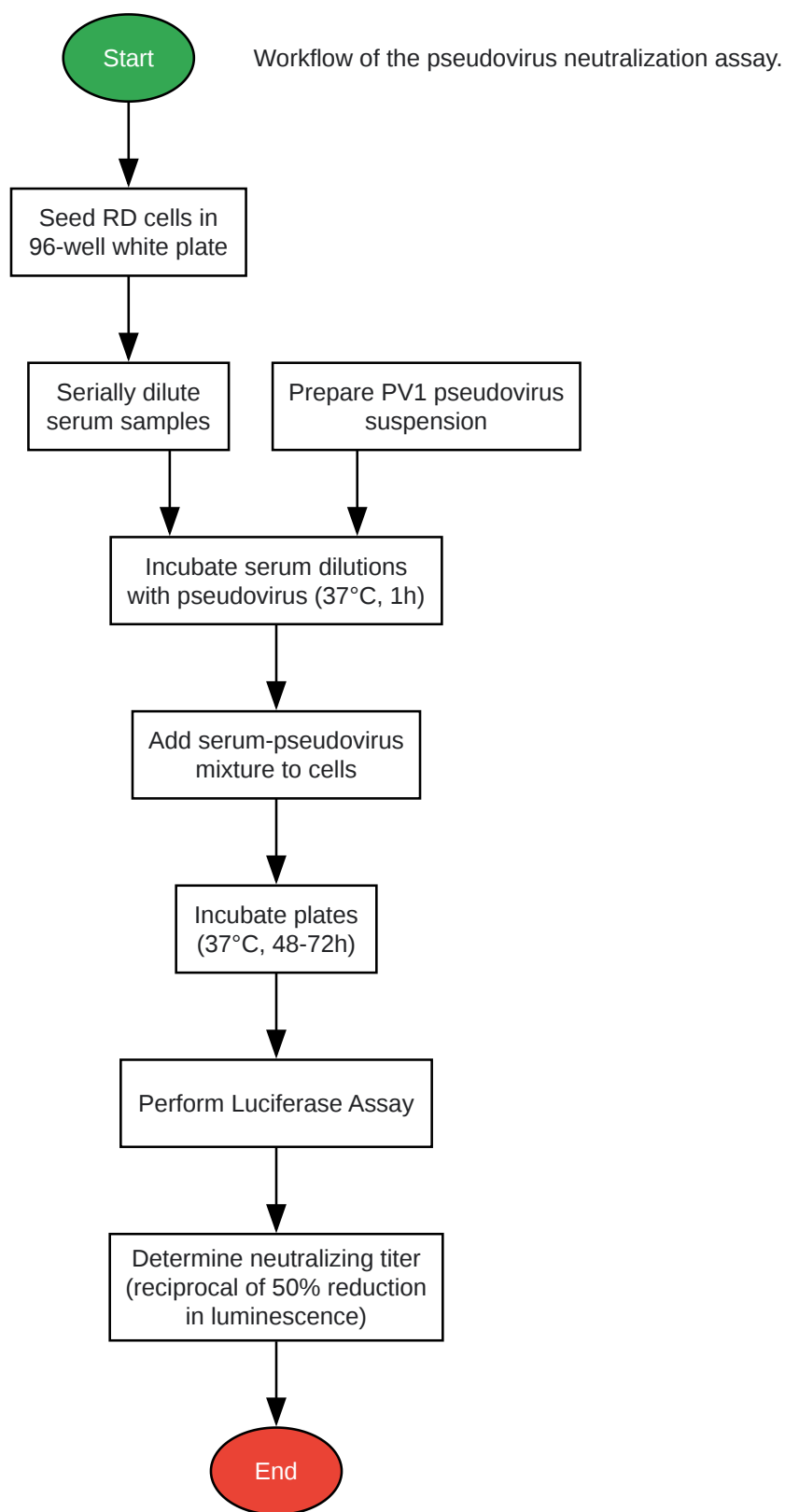
Poliovirus initiates infection by binding to the poliovirus receptor (PVR), also known as CD155, a transmembrane glycoprotein expressed on the surface of susceptible cells[3][5][6]. This interaction triggers a conformational change in the viral capsid, leading to the release of the viral RNA genome into the cytoplasm. The binding of poliovirus to CD155 can also activate

intracellular signaling pathways, such as the Ras-Raf-MEK-ERK pathway, which can influence cell proliferation[2][3]. Neutralizing antibodies prevent these initial steps of infection.

Poliovirus binds to CD155, leading to RNA entry and signaling.







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